



Application of ADTL-EI1712 in Developing Diagnostic Assays for Lung Cancer

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Compound of Interest		
Compound Name:	ADTL-EI1712	
Cat. No.:	B15572211	Get Quote

Application Note and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

The Epidermal Growth Factor Receptor (EGFR) is a transmembrane tyrosine kinase that plays a pivotal role in regulating cell proliferation, survival, and differentiation.[1] Dysregulation of EGFR signaling, often through mutations or overexpression, is a well-established driver in the pathogenesis of various cancers, most notably non-small cell lung cancer (NSCLC).[1][2][3] Activating mutations in the EGFR kinase domain lead to the constitutive activation of downstream pro-survival signaling pathways, including the RAS-RAF-MEK-ERK (MAPK) and the PI3K-AKT-mTOR pathways, promoting tumorigenesis.[1] Consequently, EGFR has emerged as a critical biomarker for both prognostic and predictive applications in lung cancer management.

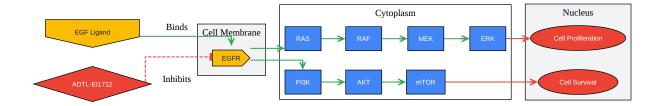
ADTL-EI1712 is a novel, high-affinity small molecule inhibitor designed to specifically target the ATP-binding site of the EGFR tyrosine kinase domain. Its high specificity and potency make it an invaluable tool for the development of sensitive and robust diagnostic assays for lung cancer. This document provides detailed protocols for the application of **ADTL-EI1712** in various assay formats to detect and quantify EGFR expression and activity, aiding in the stratification of patients and the development of targeted therapies.



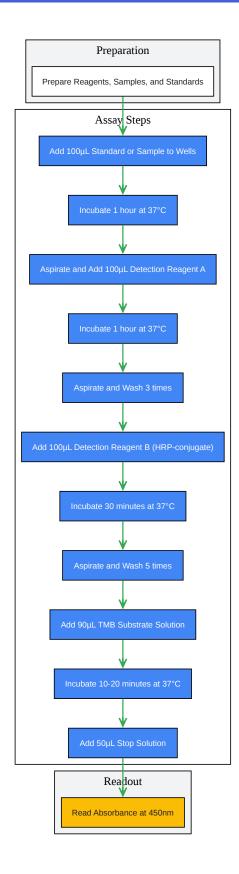
EGFR Signaling Pathway in Lung Cancer

The binding of ligands, such as Epidermal Growth Factor (EGF), to EGFR induces receptor dimerization and autophosphorylation of tyrosine residues in the cytoplasmic domain. This initiates a cascade of downstream signaling events that are crucial for normal cell function. In lung cancer, mutations in EGFR can lead to its ligand-independent activation, resulting in uncontrolled cell growth and proliferation.

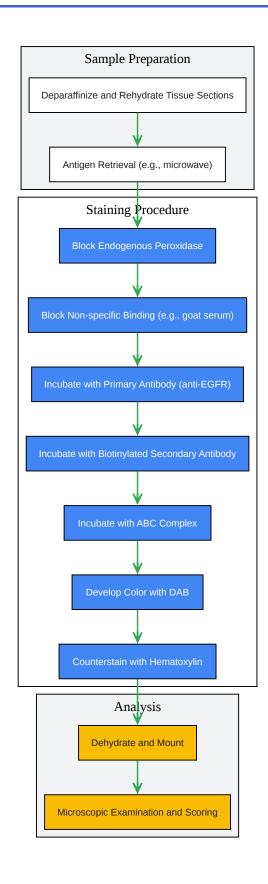












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References

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